

An In-depth Technical Guide to the Physical Properties of Ethyl 4-oxohexanoate

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Compound of Interest

Compound Name: *Ethyl 4-oxohexanoate*

Cat. No.: *B1313881*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known and predicted physical properties of **Ethyl 4-oxohexanoate**. Due to a scarcity of published experimental data for this specific compound, this guide combines high-quality predicted values with detailed, standardized experimental protocols for the determination of key physical characteristics. This information is intended to serve as a valuable resource for researchers and professionals engaged in drug development and other scientific endeavors where the physicochemical properties of chemical entities are of critical importance.

Core Physical Properties

The physical properties of a compound are fundamental to its behavior in various chemical and biological systems. Understanding these properties is crucial for applications ranging from reaction engineering to formulation development. The following table summarizes the available and predicted physical data for **Ethyl 4-oxohexanoate**.

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O ₃	PubChem[1][2]
Molecular Weight	158.19 g/mol	PubChem[1][2]
Boiling Point	Data not readily available	
Melting Point	Data not readily available	
Density	Data not readily available	
Refractive Index	Data not readily available	
Solubility in Water	Predicted to be slightly soluble	PubChem
XLogP3	0.5	PubChem[1]

Note: The XLogP3 value suggests a moderate level of lipophilicity. Compounds with a positive logP value are generally more soluble in lipids (fats) than in water.

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is essential for compound characterization. The following are detailed experimental protocols for measuring the key physical properties of a liquid organic compound such as **Ethyl 4-oxohexanoate**.

Determination of Boiling Point

The boiling point is a critical indicator of a liquid's volatility and purity.

Method: Thiele Tube Method

- Apparatus: Thiele tube, thermometer, small test tube, capillary tube (sealed at one end), heating mantle or Bunsen burner, mineral oil.
- Procedure:
 - Fill the Thiele tube with mineral oil to a level just above the side arm.

- Place a small amount (1-2 mL) of **Ethyl 4-oxohexanoate** into the small test tube.
- Invert the sealed capillary tube and place it into the small test tube containing the sample.
- Attach the small test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, ensuring the oil level is above the sample.
- Gently heat the side arm of the Thiele tube.
- Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.

Determination of Density

Density is a fundamental physical property that relates the mass of a substance to the volume it occupies.

Method: Pycnometer Method

- Apparatus: Pycnometer (a small glass flask with a precise volume), analytical balance, thermostat.
- Procedure:
 - Thoroughly clean and dry the pycnometer.
 - Determine and record the mass of the empty, dry pycnometer.

- Fill the pycnometer with distilled water of a known temperature and record the mass. The volume of the pycnometer can be calculated using the known density of water at that temperature.
- Empty and dry the pycnometer.
- Fill the pycnometer with **Ethyl 4-oxohexanoate** at the same temperature and record the mass.
- The density of the sample is calculated by dividing the mass of the sample by the volume of the pycnometer.

Determination of Refractive Index

The refractive index is a measure of how much light bends as it passes through a substance and is a useful tool for identifying and assessing the purity of a liquid.

Method: Abbe Refractometer

- Apparatus: Abbe refractometer, constant temperature water bath, light source (sodium lamp), dropper.
- Procedure:
 - Calibrate the Abbe refractometer using a standard of known refractive index (e.g., distilled water).
 - Ensure the prism surfaces are clean and dry.
 - Using a dropper, apply a few drops of **Ethyl 4-oxohexanoate** to the surface of the lower prism.
 - Close the prisms and allow the sample to spread evenly.
 - Circulate water from the constant temperature bath through the refractometer to maintain a constant temperature.

- Adjust the light source and the refractometer's controls until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- Read the refractive index from the instrument's scale.

Determination of Solubility

Solubility is a measure of the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.

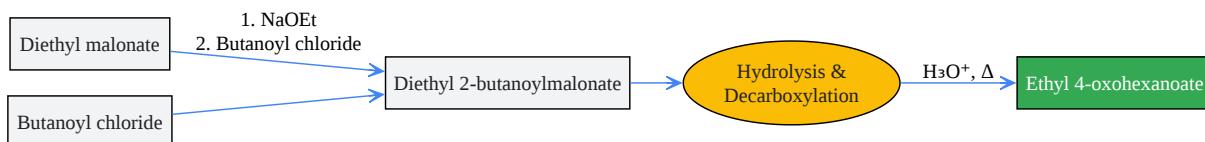
Method: Saturation Shake-Flask Method

- Apparatus: Erlenmeyer flasks with stoppers, orbital shaker with temperature control, analytical balance, filtration apparatus (e.g., syringe filters), analytical instrument for quantification (e.g., GC-MS, HPLC).
- Procedure for Solubility in Water:
 - Add an excess amount of **Ethyl 4-oxohexanoate** to a known volume of distilled water in an Erlenmeyer flask.
 - Seal the flask and place it in a temperature-controlled orbital shaker.
 - Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - After agitation, allow the mixture to stand undisturbed for a period to allow any undissolved material to settle.
 - Carefully withdraw a sample of the supernatant (the clear liquid above the undissolved solute) using a syringe fitted with a filter to remove any suspended particles.
 - Quantify the concentration of **Ethyl 4-oxohexanoate** in the filtered sample using a suitable analytical method. This concentration represents the solubility at that temperature.
- Procedure for Solubility in Organic Solvents (e.g., Ethanol, Acetone, Diethyl Ether):

- The same shake-flask method can be employed. However, for highly soluble compounds, it may be necessary to prepare a series of solutions with increasing concentrations of **Ethyl 4-oxohexanoate** in the organic solvent.
- The point at which no more solute dissolves, and a separate phase is observed, indicates the saturation point.
- Alternatively, a known mass of the organic solvent can be titrated with **Ethyl 4-oxohexanoate** until a persistent second phase is observed.

Synthesis of Ethyl 4-oxohexanoate

The following diagram illustrates a potential synthetic pathway for **Ethyl 4-oxohexanoate**. Understanding the synthesis is crucial for identifying potential impurities and for process development.



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Caption: A possible synthetic route to **Ethyl 4-oxohexanoate**.

This guide provides a foundational understanding of the physical properties of **Ethyl 4-oxohexanoate**. For projects requiring precise physical data, it is strongly recommended that the experimental protocols outlined herein are performed to obtain accurate, empirical values.

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References

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